

Application Note: Unveiling the RecG Interactome using Cross-linking Mass Spectrometry

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Compound of Interest

Compound Name: *RecG protein*

CAS No.: *145137-68-4*

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Introduction

The Escherichia coli **RecG protein** is a critical helicase involved in DNA repair and recombination pathways, playing a vital role in rescuing stalled replication forks.[1] Understanding the transient and stable protein-protein interactions of RecG is paramount for elucidating its molecular mechanisms and for identifying potential targets for novel antimicrobial drug development. Cross-linking mass spectrometry (XL-MS) has emerged as a powerful technique to capture and identify protein interactions in their native cellular environment.[2][3] This application note provides a detailed protocol for utilizing in vivo XL-MS to identify and characterize the interacting partners of RecG.

XL-MS works by covalently linking spatially proximal amino acid residues of interacting proteins using chemical cross-linkers.[1] Subsequent enzymatic digestion and mass spectrometry analysis identify the cross-linked peptides, providing distance constraints that can reveal protein-protein interaction interfaces and help to model the architecture of protein complexes.

[4] The use of MS-cleavable cross-linkers further simplifies data analysis and enhances the confidence of identified interactions.[3]

Experimental Rationale

This protocol is designed for an in vivo XL-MS study in *E. coli* to identify proteins that interact with RecG. By performing the cross-linking reaction within living cells, we can capture interactions that occur under physiological conditions. The workflow involves cell culture, in vivo cross-linking, cell lysis, protein digestion, enrichment of cross-linked peptides, and finally, LC-MS/MS analysis for identification.

Key Interacting Partners of RecG

While a comprehensive XL-MS-derived interactome of RecG is yet to be published, extensive genetic and biochemical studies have identified several key interacting partners. The most well-characterized interacting partner of RecG is the Single-Stranded DNA Binding (SSB) protein.[5][6][7] The interaction is mediated by the C-terminal tip of SSB docking onto a conserved surface on the helicase domain of RecG.[5][6] This interaction is crucial for RecG's function in vivo.[5]

Other proteins that have shown strong genetic interactions with RecG and are likely to be in close proximity within functional complexes include proteins of the RecF pathway (RecF, RecO, RecR), RuvABC resolvase complex, PriA, DNA polymerase I (PolA), RNase HI (rnhA), Dam, UvrD, RadA, and Rep.[6][8]

Quantitative Data Presentation

The following table represents hypothetical quantitative data that could be obtained from an XL-MS experiment targeting RecG. The data includes the identified interacting protein, the specific cross-linked peptides from RecG and the interactor, the corresponding amino acid positions, and a confidence score (e.g., pLink score) for the identified cross-link.

Bait Protein	Interacting Protein	Cross-linked Peptide (RecG)	Cross-linked Residue (RecG)	Cross-linked Peptide (Interactor)	Cross-linked Residue (Interactor)	Confidence Score
RecG	SSB	...LVKAR...	K474	...DFDADD IP...	D175	4.5e-5
RecG	SSB	...GVQR...	K614	...DFDADD IP...	D176	3.2e-4
RecG	SSB	...RKTG...	K467	...DFDADD IP...	D177	8.1e-4
RecG	RecA	...YSLEK...	K123	...NLVD...	K248	1.2e-3
RecG	PriA	...AFGKP...	K356	...GEIGR...	K112	2.5e-3

Table 1: Hypothetical Quantitative XL-MS Data for RecG Interacting Partners. The confidence score represents the statistical significance of the identified cross-linked peptide pair. Lower scores indicate higher confidence. The listed residues on RecG (K474, K614, K467) are based on published literature suggesting their involvement in the SSB interaction.[\[6\]](#)

Experimental Protocols

This section provides a detailed protocol for an in vivo XL-MS experiment to identify RecG interacting partners in *E. coli*.

Materials

- *E. coli* strain expressing tagged RecG (e.g., RecG-FLAG)
- Luria-Bertani (LB) medium
- Phosphate-buffered saline (PBS), pH 7.4
- MS-cleavable cross-linker (e.g., Disuccinimidyl dibutyric urea (DSBU) or PhoX)

- Dimethyl sulfoxide (DMSO)
- Lysis buffer (50 mM HEPES-KOH pH 8.0, 150 mM NaCl, 1 mM EDTA, 1% Triton X-100, protease inhibitor cocktail)
- Dithiothreitol (DTT)
- Iodoacetamide (IAA)
- Trypsin (mass spectrometry grade)
- Trifluoroacetic acid (TFA)
- Acetonitrile (ACN)
- Strong Cation Exchange (SCX) chromatography columns
- C18 desalting columns
- Mass spectrometer (e.g., Orbitrap Fusion Lumos)

Protocol

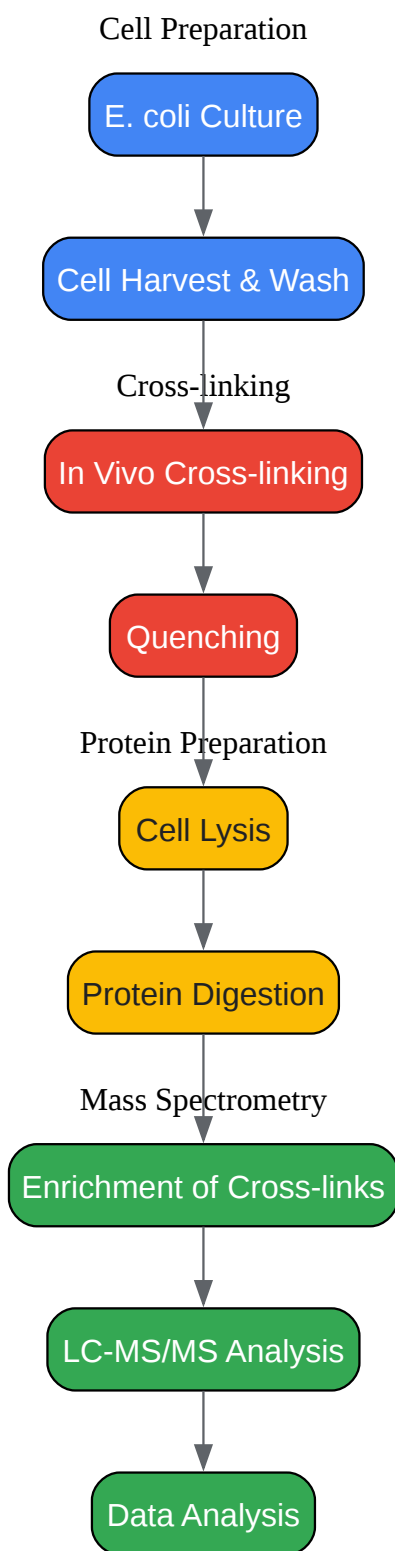
- Cell Culture and Harvest:
 - Inoculate a 1 L culture of LB medium with the E. coli strain expressing tagged RecG.
 - Grow the cells at 37°C with shaking to an OD600 of 0.6-0.8.
 - Harvest the cells by centrifugation at 5,000 x g for 10 minutes at 4°C.
 - Wash the cell pellet twice with ice-cold PBS.
- In Vivo Cross-linking:
 - Resuspend the cell pellet in 50 mL of PBS.
 - Prepare a 100 mM stock solution of the cross-linker in DMSO.

- Add the cross-linker to the cell suspension to a final concentration of 1-2 mM.
- Incubate for 30-60 minutes at room temperature with gentle agitation.
- Quench the cross-linking reaction by adding Tris-HCl (pH 8.0) to a final concentration of 50 mM and incubate for 15 minutes.
- Pellet the cells by centrifugation and wash once with PBS.
- Cell Lysis and Protein Extraction:
 - Resuspend the cell pellet in 10 mL of lysis buffer.
 - Lyse the cells by sonication on ice.
 - Clarify the lysate by centrifugation at 20,000 x g for 20 minutes at 4°C.
 - (Optional) Perform affinity purification using anti-FLAG beads to enrich for RecG and its cross-linked partners.
- Protein Digestion:
 - Denature the proteins in the lysate by adding urea to a final concentration of 8 M.
 - Reduce disulfide bonds by adding DTT to a final concentration of 10 mM and incubating for 1 hour at 37°C.
 - Alkylate cysteine residues by adding IAA to a final concentration of 20 mM and incubating for 30 minutes at room temperature in the dark.
 - Dilute the sample 4-fold with 50 mM ammonium bicarbonate to reduce the urea concentration to 2 M.
 - Add trypsin at a 1:50 (w/w) ratio of trypsin to protein and digest overnight at 37°C.
- Enrichment of Cross-linked Peptides:
 - Acidify the digest with TFA to pH < 3.

- Desalt the peptide mixture using a C18 column.
- Fractionate the desalted peptides using SCX chromatography to enrich for the larger, more highly charged cross-linked peptides.
- LC-MS/MS Analysis:
 - Analyze the enriched fractions by LC-MS/MS using a high-resolution mass spectrometer.
 - Employ a data-dependent acquisition method with higher-energy collisional dissociation (HCD) to fragment the cross-linked peptides. For MS-cleavable cross-linkers, specific fragmentation energies should be used to induce cleavage of the linker.
- Data Analysis:
 - Process the raw mass spectrometry data using specialized software for cross-link identification (e.g., pLink, MeroX, XlinkX).
 - Search the data against an E. coli protein database containing the sequence of the tagged **RecG protein**.
 - Validate the identified cross-linked peptides based on the software's scoring and false discovery rate (FDR) analysis.

Visualizations

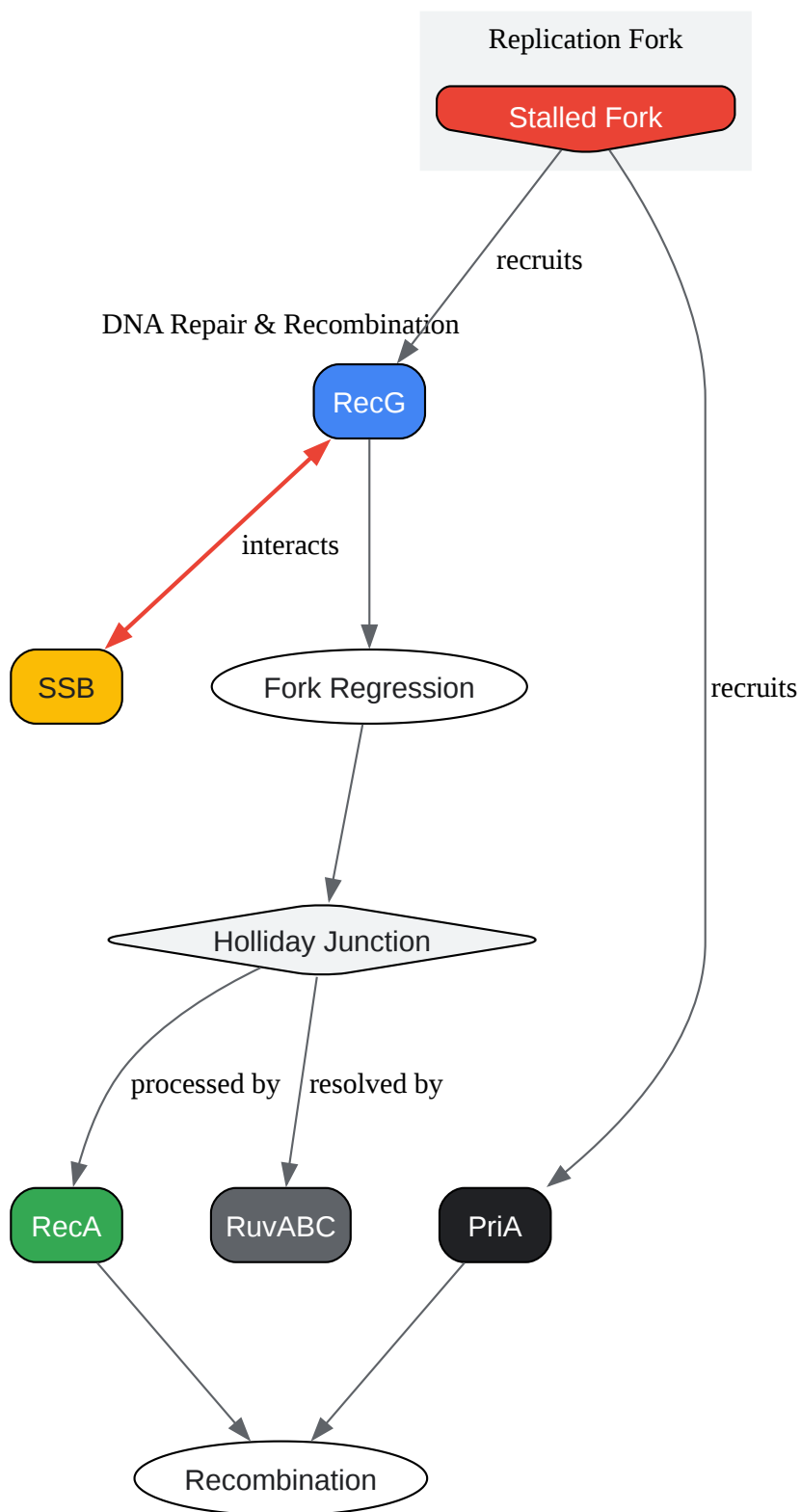
Experimental Workflow



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Caption: In vivo XL-MS workflow for RecG interactome analysis.

RecG Signaling Pathway in DNA Repair



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Caption: RecG's role at the stalled replication fork.

Conclusion

Cross-linking mass spectrometry provides a powerful approach to identify and characterize the interacting partners of RecG in a physiologically relevant context. The detailed protocol and workflows presented in this application note offer a comprehensive guide for researchers aiming to unravel the complex interaction network of this essential DNA helicase. The identification of novel RecG interactors could provide significant insights into the mechanisms of DNA repair and may unveil new targets for the development of therapeutic agents.

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